

Ethylamine Hydrobromide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Ethylamine hydrobromide

CAS No.: 593-55-5

Cat. No.: B1208425

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This guide provides an in-depth exploration of the physical and chemical characteristics of **ethylamine hydrobromide** (EtNH_3Br), a compound of increasing interest in materials science and as a precursor in organic synthesis. Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple recitation of facts to offer a nuanced understanding of the causality behind its properties and the practical application of this knowledge in a laboratory setting.

Introduction: The Significance of Ethylamine Hydrobromide

Ethylamine hydrobromide, also known as ethylammonium bromide, is the salt formed from the reaction of ethylamine and hydrobromic acid. While seemingly a simple organic salt, its utility is noteworthy, particularly as a precursor in the synthesis of perovskite materials for optoelectronic applications.^[1] Its physical and chemical properties are pivotal in controlling the crystal growth, morphology, and ultimately the efficiency of these advanced materials. A

thorough understanding of its characteristics is therefore essential for any researcher working with or considering this compound.

Molecular Structure and Core Properties

The fundamental identity of **ethylamine hydrobromide** is rooted in its molecular structure, which dictates its physical and chemical behavior.

Chemical Identity

- Chemical Name: **Ethylamine hydrobromide**
- Synonyms: Ethylammonium bromide, Ethanamine hydrobromide[2]
- Molecular Formula: C_2H_8BrN [2]
- Molecular Weight: 126.00 g/mol [2]
- CAS Number: 593-55-5[2]

The structure consists of the ethylammonium cation ($[CH_3CH_2NH_3]^+$) and the bromide anion (Br^-). The positive charge is localized on the nitrogen atom, which is bonded to three hydrogen atoms and the ethyl group.

Physicochemical Characteristics

A comprehensive understanding of the physical properties of **ethylamine hydrobromide** is critical for its handling, storage, and application in various experimental setups.

Tabulated Physical Properties

Property	Value	Source(s)
Appearance	White to almost white crystalline powder or granules.	[3]
Melting Point	158-163 °C	[1]
Boiling Point	Decomposes before boiling at atmospheric pressure. The boiling point of the parent amine, ethylamine, is 16.6 °C.	
Solubility	Very soluble in water.	[1]
pKa of Ethylammonium ion (CH ₃ CH ₂ NH ₃ ⁺)	10.75	
Hygroscopicity	Hygroscopic; readily absorbs moisture from the air.	[1]

Discussion of Physical Properties

The high melting point of **ethylamine hydrobromide**, in contrast to the low boiling point of its parent amine, is a direct consequence of the strong ionic forces between the ethylammonium cations and bromide anions in the crystal lattice. Its high solubility in water is attributed to the polar nature of the salt, which readily solvates in polar solvents.

The pKa of the ethylammonium ion is a crucial parameter, indicating the acidity of the cation. A pKa of 10.75 signifies that ethylamine is a weak base, and its conjugate acid, the ethylammonium ion, is a weak acid. This property is fundamental to its behavior in solution and its reactivity with acids and bases.

The hygroscopic nature of **ethylamine hydrobromide** necessitates careful handling and storage.[1] Exposure to atmospheric moisture can lead to the absorption of water, potentially affecting the accuracy of measurements and the outcome of reactions. Therefore, it should be stored in a tightly sealed container in a dry environment, and handling should ideally be performed in a glove box or a dry atmosphere.

Spectroscopic Profile

Spectroscopic analysis is indispensable for the structural elucidation and purity assessment of **ethylamine hydrobromide**.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **ethylamine hydrobromide** in D₂O would be expected to show two main signals:

- A triplet corresponding to the methyl (CH₃) protons.
- A quartet corresponding to the methylene (CH₂) protons.

The N-H protons of the ammonium group are typically broad and may exchange with D₂O, leading to their disappearance or a significant reduction in intensity. The chemical shifts will be influenced by the electron-withdrawing effect of the positively charged nitrogen atom.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum is expected to show two signals, corresponding to the two distinct carbon environments:

- The methyl (CH₃) carbon.
- The methylene (CH₂) carbon, which will be shifted downfield due to its proximity to the electronegative nitrogen atom.[\[4\]](#)

FTIR Spectroscopy

The FTIR spectrum of **ethylamine hydrobromide** will exhibit characteristic absorption bands that provide structural information. Key expected peaks include:

- N-H stretching: A broad band in the region of 3300-3500 cm⁻¹, characteristic of the ammonium group.[\[5\]](#)
- C-H stretching: Peaks in the 2800-3000 cm⁻¹ region, corresponding to the stretching vibrations of the C-H bonds in the ethyl group.[\[5\]](#)
- N-H bending: A band around 1580-1650 cm⁻¹.[\[5\]](#)

- C-N stretching: An absorption in the 1020-1220 cm^{-1} range.[5]

The presence of the broad N-H stretching band is a strong indicator of the ammonium salt.

Mass Spectrometry

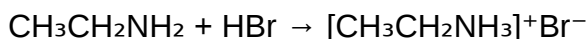
In a mass spectrometer, **ethylamine hydrobromide** will likely fragment. The mass spectrum is expected to show a peak for the ethylammonium cation ($[\text{CH}_3\text{CH}_2\text{NH}_3]^+$) at m/z 46. Further fragmentation of the cation can occur, leading to characteristic peaks. For instance, the loss of a methyl radical would result in a fragment at m/z 30 ($[\text{CH}_2\text{NH}_2]^+$), which is often the base peak for primary amines.[6] The presence of bromine isotopes (^{79}Br and ^{81}Br in roughly a 1:1 ratio) would result in characteristic isotopic patterns for any bromine-containing fragments.[7]

Synthesis of Ethylamine Hydrobromide: A Step-by-Step Protocol

The synthesis of **ethylamine hydrobromide** is a common laboratory procedure. The following protocol outlines a reliable method with explanations for each step to ensure both safety and a high yield of the desired product.

Reaction Principle

The most straightforward synthesis involves the acid-base reaction between ethylamine and hydrobromic acid:



This is a simple proton transfer reaction. However, a common and practical laboratory preparation starts from bromoethane and an excess of ammonia, which generates ethylamine in situ, followed by the addition of hydrobromic acid.[8] Using a large excess of ammonia is crucial to minimize the formation of diethylamine and triethylamine as byproducts.[9]

Experimental Workflow Diagram

Caption: Experimental workflow for the synthesis of **ethylamine hydrobromide**.

Detailed Laboratory Protocol

Materials:

- Bromoethane
- Concentrated aqueous ammonia (28-30%)
- Ethanol (absolute)
- Hydrobromic acid (48%)
- Diethyl ether
- Anhydrous sodium sulfate
- Round-bottom flask with reflux condenser
- Stirring plate and magnetic stir bar
- Heating mantle
- Separatory funnel
- Büchner funnel and filter paper
- Ice bath

Procedure:

- Preparation of Ethanolic Ammonia: In a well-ventilated fume hood, carefully prepare a saturated solution of ammonia in absolute ethanol. This is an exothermic process and should be done with cooling in an ice bath. A significant molar excess of ammonia to bromoethane (e.g., 10:1) is crucial to favor the formation of the primary amine.^[8]
- Reaction: To the ethanolic ammonia solution in a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, slowly add bromoethane dropwise with stirring. The addition should be controlled to manage the exothermic reaction.

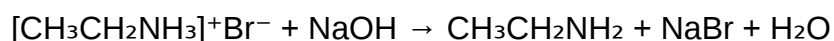
- Heating: After the addition is complete, heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Carefully neutralize the excess ammonia and the ethylamine formed with 48% hydrobromic acid. This should be done in an ice bath as the neutralization is highly exothermic. The endpoint is when the solution is slightly acidic to litmus paper.
 - Remove the ethanol and excess water by rotary evaporation to obtain a concentrated solution or a solid residue.
- Purification:
 - The crude **ethylamine hydrobromide** can be purified by recrystallization. A common solvent system is ethanol/diethyl ether. Dissolve the crude product in a minimal amount of hot ethanol and then slowly add diethyl ether until the solution becomes turbid.
 - Allow the solution to cool slowly to room temperature and then in an ice bath to induce crystallization.
 - Collect the crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with a small amount of cold diethyl ether to remove any soluble impurities.
 - Dry the purified crystals under vacuum to obtain the final product.

Chemical Reactivity and Stability

Ethylamine hydrobromide's reactivity is primarily governed by the ethylammonium cation and the bromide anion.

Acid-Base Reactions

As the salt of a weak base, **ethylamine hydrobromide** will react with strong bases to liberate the free ethylamine. For example, reaction with sodium hydroxide will produce ethylamine, sodium bromide, and water:



Conversely, it is stable in the presence of strong acids, as the amine is already protonated.

Nucleophilic Substitution

The bromide anion is a good leaving group, but the ethylammonium cation is not a strong electrophile. However, under certain conditions, the liberated ethylamine can act as a nucleophile. As mentioned in the synthesis section, if ethylamine is not present in a large excess, it can react with unreacted bromoethane to form diethylamine and subsequently triethylamine.[9]

Thermal Decomposition

When heated to high temperatures, **ethylamine hydrobromide** will decompose. The decomposition products can include hydrogen bromide, ammonia, and various organic compounds. The exact decomposition pathway and products will depend on the conditions, such as temperature and the presence of oxygen.

Stability and Storage

Ethylamine hydrobromide is a stable solid under normal laboratory conditions. However, due to its hygroscopic nature, it should be stored in a cool, dry place in a tightly sealed container to prevent moisture absorption.[1] It is incompatible with strong oxidizing agents.

Safety and Toxicology

As with any chemical, proper handling and awareness of the potential hazards of **ethylamine hydrobromide** are essential.

Hazard Identification

- GHS Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.[2]
 - P280: Wear protective gloves/ eye protection/ face protection.[2]
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[2]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Toxicological Data

Specific LD50 data for **ethylamine hydrobromide** is not readily available. However, data for the parent compound, ethylamine, can provide an indication of its potential toxicity. For ethylamine, the oral LD50 in rats is reported as 400 mg/kg.[10] It is important to treat **ethylamine hydrobromide** with appropriate care, assuming a similar or greater level of toxicity. Chronic exposure to the parent amine can cause irritation to the respiratory tract.[11]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Work in a well-ventilated area, preferably in a fume hood, especially when handling the powder or preparing solutions.
- Personal Protective Equipment:
 - Eye Protection: Chemical safety goggles are mandatory.
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
 - Skin and Body Protection: A lab coat should be worn. In cases of potential for significant exposure, additional protective clothing may be necessary.

Conclusion

Ethylamine hydrobromide is a valuable compound with well-defined physical and chemical properties that make it suitable for a range of applications, most notably in the burgeoning field of perovskite-based technologies. Its synthesis is straightforward, and its reactivity is predictable based on fundamental acid-base and nucleophilic principles. A thorough understanding of its characteristics, including its hygroscopic nature and spectroscopic profile, is paramount for its effective and safe use in a research and development setting. This guide has provided a comprehensive overview to empower scientists and professionals with the knowledge required to confidently work with this important chemical.

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